

(3-Amino-4-methoxyphenyl)methanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: (3-Amino-4-methoxyphenyl)methanol

Cat. No.: B571338

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Technical Guide: Safety and Handling of (3-Amino-4-methoxyphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **(3-Amino-4-methoxyphenyl)methanol** (CAS No. 113928-90-8). Due to the limited availability of in-depth toxicological studies for this specific compound, this guide supplements available data with information on structurally related compounds, such as aromatic amines and amino alcohols, to provide a thorough understanding of potential hazards.

Chemical Identification and Properties

Identifier	Value
Chemical Name	(3-Amino-4-methoxyphenyl)methanol
CAS Number	113928-90-8
Molecular Formula	C ₈ H ₁₁ NO ₂
Molecular Weight	153.18 g/mol
Physical Form	Solid
Synonyms	(3-amino-4-methoxyphenyl)methanol

Hazard Identification and Classification

Based on available information from suppliers, **(3-Amino-4-methoxyphenyl)methanol** is classified with the following hazards under the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation	GHS07	Warning
Eye Irritation	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	GHS07	Warning

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety. The following are general guidelines for aromatic amines and amino alcohols, which are applicable to **(3-Amino-4-methoxyphenyl)methanol**.

Aspect	Precaution
Ventilation	Use only in a well-ventilated area, preferably in a chemical fume hood.
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection (safety goggles or face shield).
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.
Spill Response	In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable container for disposal.

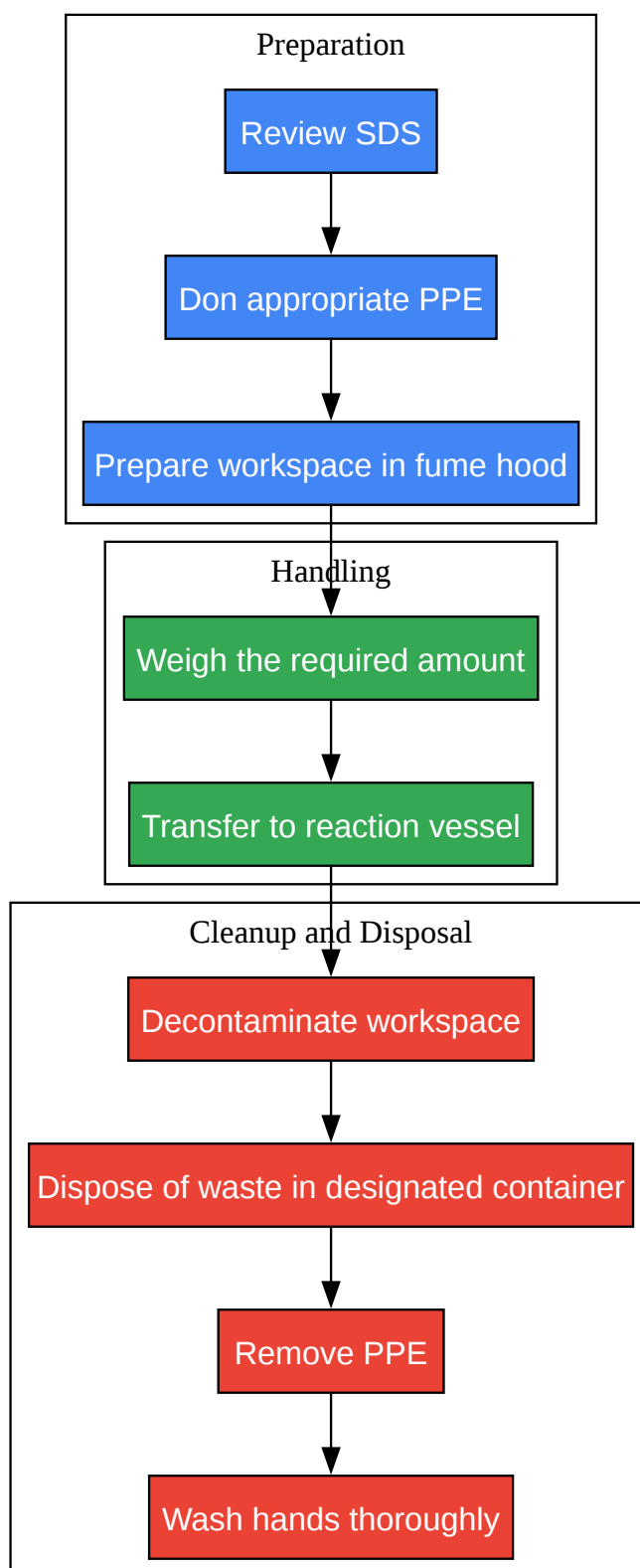
First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.

Experimental Protocols: General Procedure for Safe Handling of a Solid Chemical

The following is a generalized protocol for the safe handling of a solid chemical like **(3-Amino-4-methoxyphenyl)methanol** in a research setting.

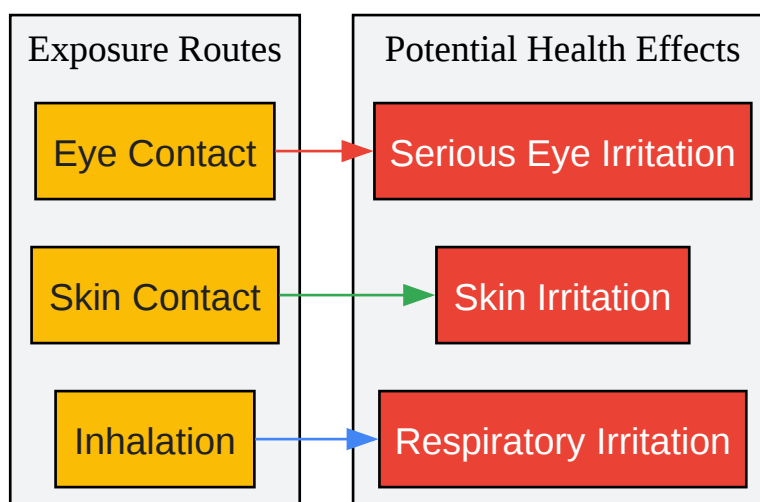


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General workflow for safe handling of solid chemicals.

Potential Health Effects and Exposure Routes

The primary routes of exposure to **(3-Amino-4-methoxyphenyl)methanol** are inhalation, skin contact, and eye contact. The following diagram illustrates the relationship between exposure routes and the potential health effects based on its GHS classification.



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Relationship between exposure routes and health effects.

Toxicological Information

Detailed toxicological studies on **(3-Amino-4-methoxyphenyl)methanol** are not readily available in the public domain. However, as an aromatic amine, it is prudent to handle it with care, as some compounds in this class are known to have potential for more severe health effects with prolonged or repeated exposure. The provided GHS classification indicates acute hazards of skin, eye, and respiratory irritation.

Conclusion

While specific toxicological data for **(3-Amino-4-methoxyphenyl)methanol** is limited, the available information on its hazards as a skin, eye, and respiratory irritant necessitates careful handling. Researchers, scientists, and drug development professionals should adhere to the safety precautions outlined in this guide, including the use of appropriate personal protective

equipment and working in a well-ventilated area. In the absence of comprehensive data, a cautious approach to handling this compound is strongly recommended.

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